Technical Guide: Monoisodecyl Phthalate-d4 (MIDP-d4)

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Compound of Interest

Compound Name:	*Monoisodecyl Phthalate-d4*
Cat. No.:	*B1160685*

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Executive Summary

This guide serves as an advanced technical supplement to the standard Safety Data Sheet (SDS) for **Monoisodecyl phthalate-d4** (MIDP-d4). While standard SDS documents provide baseline regulatory compliance, they often lack the granular detail required for high-sensitivity bioanalytical applications.

MIDP-d4 is the stable isotope-labeled analog of Monoisodecyl phthalate (MIDP), the primary hydrolytic metabolite of the plasticizer Di-isodecyl phthalate (DIDP). It is exclusively utilized as an Internal Standard (IS) in Isotope Dilution Mass Spectrometry (IDMS). This document integrates toxicological mechanisms, strict "phthalate-free" handling protocols, and LC-MS/MS workflow optimization to ensure data integrity and researcher safety.

Part 1: Chemical Identity & Physicochemical Profile

MIDP-d4 is a "ring-labeled" compound, meaning the four deuterium atoms replace hydrogen atoms on the benzene ring. This structural modification increases the molecular weight by 4 Daltons, allowing mass spectral differentiation from the native analyte while maintaining identical chromatographic retention behavior.

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Table 1: Physicochemical Specifications

Property	Specification	Notes
Chemical Name	Monoisodecyl phthalate-d4	(Ring-1,2,3,4-d4)
Unlabeled CAS	31047-64-0	Note: Specific CAS for d4 analog is often vendor-specific.
Formula		
Molecular Weight	~310.42 g/mol	Native MIDP is ~306.40 g/mol
Appearance	Colorless to pale yellow oil	Viscous liquid at RT
Solubility	Acetonitrile, Methanol, DMSO	Insoluble in water
Storage	-20°C (Desiccated)	Hydrolysis prone

Part 2: Hazard Identification & Toxicology (The "Why")

Toxicological Mechanism: PPAR Activation

While MIDP-d4 is used in microgram quantities, it possesses the same toxicological profile as native MIDP. The primary hazard stems from its interaction with nuclear receptors.

- Mechanism: Phthalate monoesters, including MIDP, are ligands for Peroxisome Proliferator-Activated Receptors (PPARs), specifically PPAR

  and PPAR

  .

- Impact: Activation of PPARs alters gene expression related to lipid metabolism and adipocyte differentiation.

- Endocrine Disruption: MIDP acts as an anti-androgen. In animal models, high-dose exposure during fetal development disrupts testosterone synthesis in Leydig cells, potentially leading to reproductive tract abnormalities (phthalate syndrome).

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GHS Classification (Read-Across from MIDP)

- Signal Word:DANGER
- H360: May damage fertility or the unborn child.
- H411: Toxic to aquatic life with long-lasting effects.[1]
- H315/H319: Causes skin and serious eye irritation.[2]

> *Critical Safety Note: Treat MIDP-d4 as a "Reproductive Toxin." Pregnant personnel should avoid handling this compound. All weighing must occur inside a certified chemical fume hood.*

Part 3: Handling, Storage, & Stability (The "How")

The "Phthalate-Free" Protocol

The greatest risk to experimental integrity is background contamination. Phthalates are ubiquitous in laboratory plastics (pipette tips, tubing, parafilm).

- Glassware Only: Use borosilicate glass vials. All glassware must be baked at 400°C for 4 hours prior to use to burn off residual phthalates.
- Solvent Selection: Use only LC-MS grade Acetonitrile (ACN) or Methanol (MeOH). Do not use plastic wash bottles; use glass solvent dispensers.
- Caps: Use aluminum-lined or PTFE-lined caps. Avoid polyethylene (PE) lined caps.

Stability & Reconstitution

MIDP-d4 is an ester. In the presence of water and ambient heat, it will hydrolyze back to Phthalic Acid-d4 and Isodecanol, destroying the standard.

- Arrival: Store neat material immediately at -20°C.

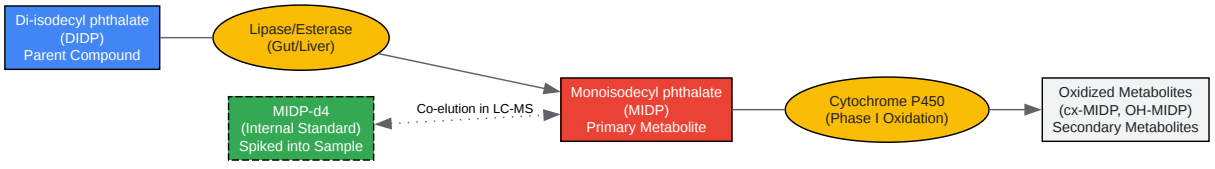
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- Reconstitution:
  - Allow the vial to equilibrate to room temperature in a desiccator to prevent condensation.
  - Dissolve in 100% Acetonitrile. Avoid Methanol if transesterification is a concern for long-term storage (though rare at -20°C).
  - Stock Solution: 1.0 mg/mL in ACN. Stable for 12 months at -80°C.
  - Working Solution: Dilute to 100 ng/mL in ACN. Prepare fresh weekly.

Part 4: Analytical Application (LC-MS/MS Workflow)

Metabolic Context & Diagram

Understanding the biological origin of the analyte is crucial for biomonitoring. DIDP metabolizes rapidly to MIDP.



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Figure 1: Metabolic pathway of DIDP showing the generation of MIDP and the insertion point of the MIDP-d4 Internal Standard.

Extraction Protocol (Urine/Serum)

This protocol minimizes matrix effects and ion suppression.

- Enzymatic Deconjugation:
  - Add 1.0 mL Urine + 20 µL MIDP-d4 Working Solution.
  - Add

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-Glucuronidase (E. coli K12) + Ammonium Acetate buffer (pH 6.5).[3]

- Incubate at 37°C for 90 mins (MIDP is excreted as a glucuronide conjugate).

- Solid Phase Extraction (SPE):
  - Use Polymeric Weak Anion Exchange (WAX) or HLB cartridges.
  - Condition: MeOH -> Water.
  - Load: Deconjugated sample.
  - Wash: 5% MeOH in Water (removes salts).
  - Elute: 100% Acetonitrile (or MeOH with 2% Formic Acid).
- Analysis: Inject 10 µL into LC-MS/MS.

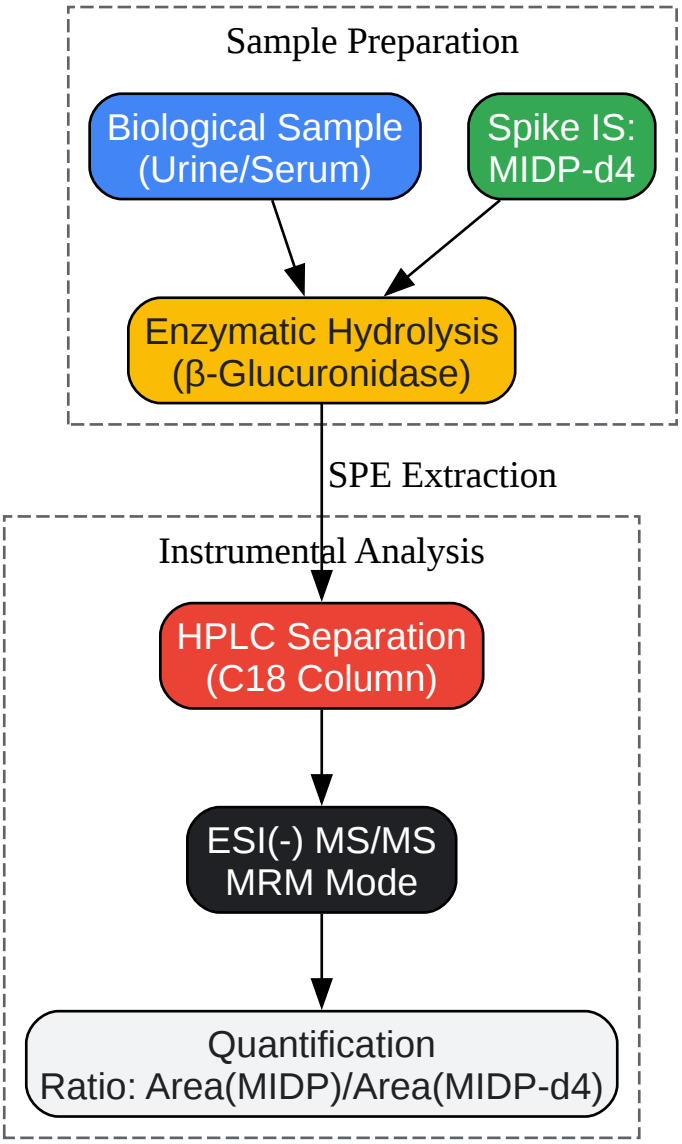
Mass Spectrometry Parameters

MIDP-d4 analysis is performed in Negative Electrospray Ionization (ESI-) mode.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Rationale
MIDP (Native)	305.2	149.0	20-25	Phthalate monoester fragment
MIDP-d4 (IS)	309.2	153.0	20-25	d4-Phthalate ring fragment

Note: The mass shift of +4 in the product ion (149 -> 153) confirms the deuterium label is on the aromatic ring, which is stable and does not undergo exchange.

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Figure 2: Analytical workflow for the quantification of MIDP using Isotope Dilution Mass Spectrometry.

Part 5: Emergency Response & Waste Disposal

Accidental Release

- Spill: Do not use paper towels (risk of leaching interfering compounds if analyzing later, though less relevant for safety). Absorb with vermiculite or sand.

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- Skin Contact: Wash with soap and water for 15 minutes. Do not use solvent (ethanol) to wash skin, as it enhances transdermal absorption of the phthalate.

Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic/Reprotoxic).
- Protocol: Collect in a dedicated "Halogenated/Organic" waste container. Do not pour down the drain. Label clearly as "Contains Phthalate Esters - Endocrine Disruptor."

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